

Batatasin V: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Batatasin V

Cat. No.: B3029431

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For the attention of researchers, scientists, and professionals in drug development, this document provides a comprehensive technical overview of **Batatasin V**, including its chemical properties, known biological activities, and detailed experimental methodologies based on foundational research.

Core Compound Identification

Batatasin V is a naturally occurring phenolic compound. Its fundamental chemical identifiers are crucial for accurate research and sourcing.

Identifier	Value	Citation
CAS Number	65817-45-0	[1]
Molecular Formula	C17H20O4	[1]
Molecular Weight	288.3 g/mol	[1]
Compound Type	Phenol	
Physical Description	Oil	[1]
Natural Source	The herbs of <i>Dendrobium venustum</i> and dormant bulbils of Chinese yam (<i>Dioscorea batatas</i>)	[1]

Biological Activity and Mechanism of Action

The primary biological activity documented for **Batatasin V** is the inhibition of plant growth. Foundational studies have also explored its effects on cellular respiration and photosynthesis.

Plant Growth Inhibition

Batatasin V has demonstrated inhibitory effects on the germination and growth of various plant species. Seminal work in the field has quantified these effects.

Summary of Plant Growth Inhibition Studies

Bioassay	Test Species	Observed Effect
Seed Germination	Lettuce (<i>Lactuca sativa</i>)	Inhibition of germination
Hypocotyl Elongation	Lettuce (<i>Lactuca sativa</i>)	Inhibition of elongation
Coleoptile Section Elongation	Wheat (<i>Triticum aestivum</i>)	Inhibition of elongation

Effects on Photosynthesis and Respiration

Further research has indicated that **Batatasin V** can interfere with fundamental cellular energy processes.

Summary of Effects on Cellular Energy Production

Cellular Process	System	Observed Effect
Photosynthesis	Spinach (<i>Spinacia oleracea</i>) chloroplasts	Inhibition of CO ₂ -dependent oxygen evolution and electron flow from water.
Respiration	Potato (<i>Solanum tuberosum</i>) mitochondria	Inhibition of oxygen uptake, both in the presence and absence of ADP.

It is important to note that while extensive research is available for the related compound Batatasin III, including its anti-inflammatory and antinociceptive properties, the broader biological activities of **Batatasin V** in non-plant systems remain largely unexplored. The known

activities of Batatasin III may suggest potential, yet unconfirmed, avenues for future investigation into **Batatasin V**.

Experimental Protocols

The following methodologies are based on the foundational studies that first characterized the physiological activities of **Batatasin V**.

Plant Growth Inhibition Bioassays

1. Lettuce Seed Germination Assay:

- Preparation of Test Solutions: **Batatasin V** is dissolved in a suitable solvent (e.g., DMSO, acetone) and then diluted to various concentrations with a buffered aqueous solution.
- Experimental Setup: Ten lettuce seeds are placed on a filter paper in a petri dish. 2 mL of the test solution is added to each dish. A control group with the solvent alone is also prepared.
- Incubation: The petri dishes are incubated at 25°C in the dark for 48 hours.
- Data Collection: The number of germinated seeds is counted, and the percentage of inhibition is calculated relative to the control.

2. Lettuce Hypocotyl Elongation Assay:

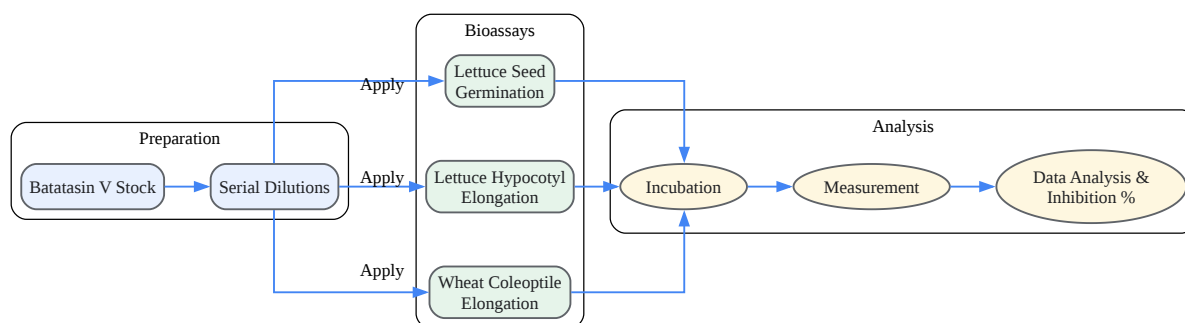
- Seed Germination: Lettuce seeds are germinated in the dark on moist filter paper.
- Experimental Setup: Seedlings with a hypocotyl length of 2-3 mm are selected and placed in petri dishes containing filter paper moistened with the test solutions of **Batatasin V** at various concentrations.
- Incubation: The dishes are incubated at 25°C in the dark for 72 hours.
- Data Collection: The length of the hypocotyls is measured, and the percentage of inhibition is calculated relative to the control group.

3. Wheat Coleoptile Section Elongation Assay:

- Preparation of Coleoptiles: Wheat seeds are germinated in the dark. The coleoptiles are grown to a length of 20-30 mm. A 4 mm section is cut from the region 3 mm below the tip.
- Experimental Setup: The coleoptile sections are floated in a solution containing the test concentrations of **Batatasin V**, along with a buffer and a co-factor such as an auxin (e.g., IAA).
- Incubation: The sections are incubated at 25°C in the dark for 24 hours.
- Data Collection: The final length of the coleoptile sections is measured, and the inhibition of auxin-induced elongation is calculated.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for assessing the plant growth inhibitory activity of **Batatasin V**.



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Caption: Workflow for **Batatasin V** plant growth inhibition bioassays.

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References

- 1. Batatasin V | CAS:65817-45-0 | Manufacturer ChemFaces [chemfaces.com]
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